

Personal protective equipment for handling 1H-Indazole-5-boronic acid

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Compound of Interest

Compound Name: **1H-Indazole-5-boronic acid**

Cat. No.: **B1318709**

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Essential Safety and Handling Guide for 1H-Indazole-5-boronic acid

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1H-Indazole-5-boronic acid**. Adherence to these protocols is essential for ensuring laboratory safety and procedural accuracy.

Chemical Identifier and Hazard Information:

Identifier	Value
CAS Number	338454-14-1
Molecular Formula	C ₇ H ₇ BN ₂ O ₂ [1]
Molecular Weight	161.95 g/mol [1]
Form	Solid, powder
Melting Point	175-180 °C [1]
Storage Temperature	2-8°C

GHS Hazard Classification:

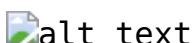
Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2[2]
Eye Irritation	Category 2[2]
Specific target organ toxicity — single exposure (Respiratory system)	Category 3[2]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Signal Word: Warning[1]

Pictogram:



Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting chemical safety goggles or a face shield.[3][4][5][6]	To protect eyes from dust and splashes that can cause serious irritation.[3][5]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[3][4][5]	To prevent skin contact and potential irritation.[3] Gloves should be inspected before use and changed if contaminated.[5]
Body Protection	Laboratory coat. For larger quantities or splash risk, a chemical-resistant apron is recommended.[3]	To protect skin from accidental contact and spills.[3][5]
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used if dust or aerosols are generated.[3][4][5][6]	To prevent irritation of the respiratory tract.[3][5]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[2][3][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][3][5]

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure the work area is clean and uncluttered.[5] Confirm that safety equipment, including eyewash stations and safety showers, is accessible.[2][5]

- Donning PPE: Put on all required personal protective equipment as detailed in the table above.
- Handling the Compound:
 - Avoid the formation and inhalation of dust and aerosols.[2][4]
 - Weigh and transfer the solid using appropriate tools like a spatula to minimize dust generation.[5]
 - Keep the container tightly closed when not in use.[2][4][5]
- Hygiene Measures:
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[3][5]
 - Do not eat, drink, or smoke in the laboratory or handling area.[2][3][4]
 - Remove and wash any contaminated clothing before reuse.[2][3]

Disposal Plan

All waste containing **1H-Indazole-5-boronic acid** must be treated as hazardous waste.

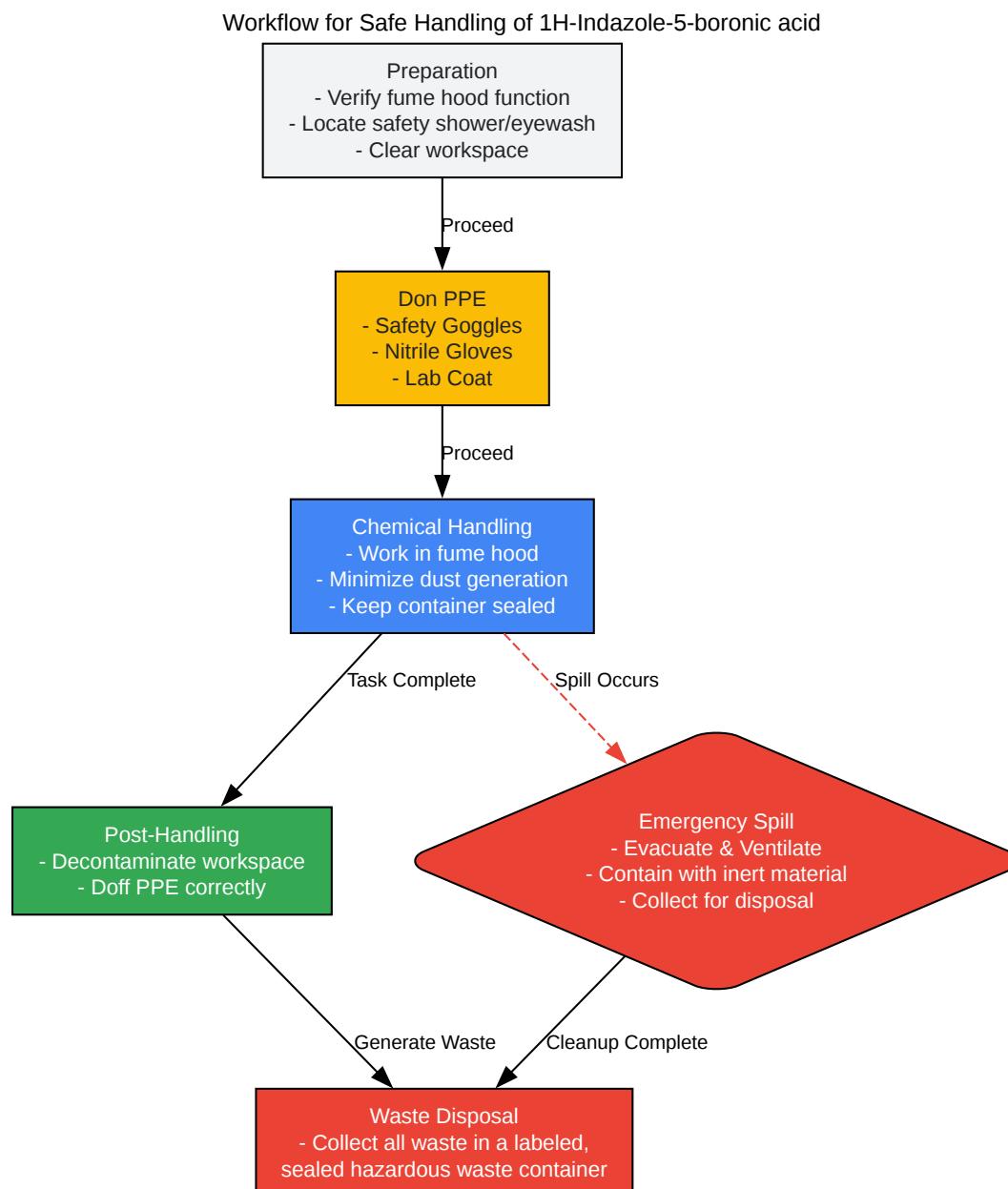
- Waste Collection: Collect all contaminated materials, including used PPE, absorbent materials from spills, and empty containers, in a designated, labeled, and sealed container for hazardous waste.[3]
- Disposal Method: Dispose of chemical waste in accordance with local, state, and federal regulations. Do not pour waste down the drain.[3] Contact a licensed professional waste disposal service.[7] For liquid waste, consider dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[7]

Spill Response Protocol

- Evacuate: Immediately clear the spill area of all non-essential personnel.[3]
- Ventilate: If safe to do so, ensure the area is well-ventilated.[3]

- Contain: For small spills, use an inert absorbent material such as sand or vermiculite to contain the substance. Avoid raising dust.[3]
- Clean-up: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[3]

Experimental Workflow for Handling **1H-Indazole-5-boronic acid**

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Caption: Logical workflow for the safe handling and disposal of **1H-Indazole-5-boronic acid**.

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